

# 3-Bromonaphthalene-2-carboxylic acid physical properties

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## Compound of Interest

Compound Name: 3-Bromonaphthalene-2-carboxylic acid

Cat. No.: B1281020

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## Technical Guide: 3-Bromonaphthalene-2-carboxylic Acid

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides an in-depth overview of the core physical properties of **3-Bromonaphthalene-2-carboxylic acid**. It includes a summary of its quantitative data, detailed experimental protocols for property determination, and a visualization of a key synthetic pathway.

## Core Physical Properties

**3-Bromonaphthalene-2-carboxylic acid** is an organic compound featuring a naphthalene backbone substituted with both a bromine atom and a carboxylic acid group. These functional groups significantly influence its chemical behavior, making it a valuable intermediate in organic synthesis, particularly in medicinal chemistry and materials science.

## Quantitative Data Summary

The physical properties of **3-Bromonaphthalene-2-carboxylic acid** are summarized in the table below.

Property	Value	Source
CAS Number	20717-80-0	[1]
Molecular Formula	C <sub>11</sub> H <sub>7</sub> BrO <sub>2</sub>	[1][2]
Molecular Weight	251.08 g/mol	
Appearance	Solid at room temperature	
Solubility	Soluble in organic solvents; limited solubility in water.	N/A
Melting Point	Data not available in the searched literature.	N/A

## Experimental Protocols

Detailed methodologies for determining key physical properties are crucial for reproducible research. The following sections outline standard protocols for measuring the melting point and solubility of solid organic compounds like **3-Bromonaphthalene-2-carboxylic acid**.

### Melting Point Determination

The melting point of a crystalline solid is a key indicator of its purity.[3] A sharp melting range typically signifies a pure compound, while a broad and depressed range suggests the presence of impurities.[3][4]

Protocol: Thiele Tube Method

- **Sample Preparation:** A small amount of the dry **3-Bromonaphthalene-2-carboxylic acid** is finely powdered.[5] The open end of a capillary tube is pressed into the powder. The tube is then tapped gently to pack the solid into the closed end, aiming for a sample height of 1-2 mm.[2][5]
- **Apparatus Setup:** The capillary tube is attached to a calibrated thermometer using a rubber band or thread, ensuring the sample is level with the thermometer bulb.[2][3] The assembly is then placed in a Thiele tube filled with a high-boiling point liquid, such as mineral or silicone oil.[3]

- Heating: The side arm of the Thiele tube is heated gently with a Bunsen burner.<sup>[3]</sup> This design promotes convection currents, ensuring uniform heat distribution throughout the oil bath.<sup>[3]</sup> The heating rate should be slow, approximately 1-2°C per minute, especially near the expected melting point.<sup>[3]</sup>
- Observation and Recording: The temperature at which the solid first begins to liquefy is recorded as the start of the melting range. The temperature at which the last crystal disappears is recorded as the end of the range.<sup>[4]</sup><sup>[5]</sup> For accurate results, at least two careful determinations should be performed.<sup>[4]</sup>

## Solubility Determination

Understanding a compound's solubility is fundamental for its application in synthesis, purification, and formulation.

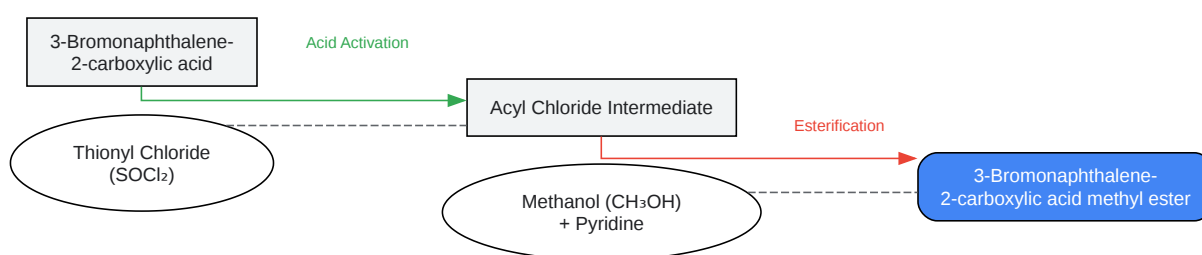
### Protocol: Qualitative Solubility Testing

- Solvent Selection: A range of solvents should be used to classify the compound's solubility based on polarity and reactivity. Standard solvents include water, 5% NaOH solution, 5% NaHCO<sub>3</sub> solution, 5% HCl solution, and organic solvents like hexane or diethyl ether.<sup>[1]</sup><sup>[6]</sup>
- Sample Preparation: Approximately 25 mg of **3-Bromonaphthalene-2-carboxylic acid** is placed into a series of clean, dry test tubes.<sup>[6]</sup>
- Solvent Addition and Mixing: To each test tube, 0.75 mL of a single solvent is added in small portions.<sup>[6]</sup> After each addition, the test tube is shaken vigorously for 10-60 seconds.<sup>[1]</sup><sup>[6]</sup>
- Observation: The compound is classified as "soluble" if it dissolves completely, "partially soluble" if some solid remains, and "insoluble" if no significant dissolution occurs.<sup>[1]</sup>
- Acid-Base Reactivity:
  - Solubility in 5% NaOH or 5% NaHCO<sub>3</sub> indicates an acidic functional group, as the carboxylic acid is deprotonated to form a more polar, water-soluble salt.<sup>[7]</sup>
  - Solubility in 5% HCl would indicate the presence of a basic functional group (not expected for this compound).<sup>[7]</sup>

- The hydrophobic naphthalene structure predicts limited solubility in water, while solubility is expected in many organic solvents.

## Synthetic Workflow Visualization

**3-Bromonaphthalene-2-carboxylic acid** serves as a precursor in various synthetic routes. One common reaction is its conversion to the corresponding methyl ester. This process typically involves two main steps: the activation of the carboxylic acid to form a more reactive acyl chloride, followed by esterification with methanol.



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